

2-Thiophenemethanethiol molecular weight and formula

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Compound of Interest

Compound Name: 2-Thiophenemethanethiol

Cat. No.: B1346802

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An In-depth Technical Guide to 2-Thiophenemethanethiol

This guide provides an overview of the fundamental physicochemical properties of **2-Thiophenemethanethiol**, a compound of interest to researchers and professionals in the fields of chemistry and food science.

Core Molecular Data

2-Thiophenemethanethiol, also known by synonyms such as thenyl mercaptan and 2-thienylmethanethiol, is a sulfur-containing heterocyclic compound.^{[1][2]} Its core molecular properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H6S2	^{[1][2][3]}
Molecular Weight	130.231 g/mol	^{[1][4]}
IUPAC Name	thiophen-2-ylmethanethiol	^[2]
CAS Registry Number	6258-63-5	^{[1][3]}

Physicochemical Properties

2-Thiophenemethanethiol is characterized as a clear, colorless to slightly yellow liquid.^[3] It is known for its potent, sulfuraceous odor, often described as having burnt caramellic and roasted

coffee notes.[5][6] This has led to its use as a flavoring agent in various food products.[6][7] The compound is slightly soluble in water.[3]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **2-Thiophenemethanethiol**.

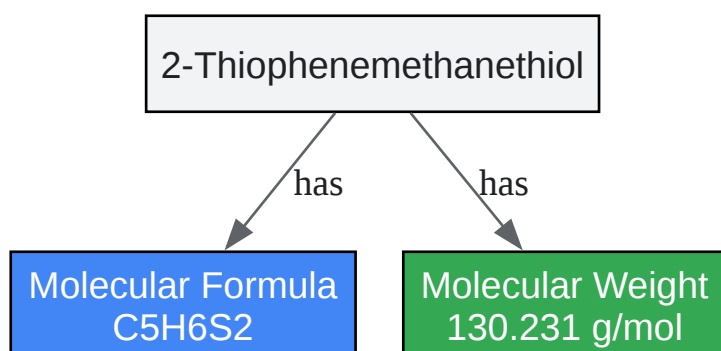


Figure 1: Core Identifiers of 2-Thiophenemethanethiol

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Core Identifiers of **2-Thiophenemethanethiol**

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Thiophenemethanethiol** can be found in the chemical literature. One common method involves the reduction of thiophene-2-sulfonyl chloride.[5] Another preparative route involves the reaction of sodium sulfosuccinate with phosphorous trichloride.[5]

Signaling Pathways

Based on available scientific literature, **2-Thiophenemethanethiol** is primarily recognized and utilized as a flavoring agent.[6][7] There is no significant body of research indicating its involvement in specific biological signaling pathways relevant to drug development. Its primary application is in the food and fragrance industry due to its distinct organoleptic properties.[7]

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